A Comparative Guide to the Structure-Activity Relationship of Piperazine-Substituted Pyridines

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Compound of Interest

Compound Name:	*Tert-butyl 4-(5-iodopyridin-2-yl)piperazine-1-carboxylate*
CAS No.:	*497915-42-1*
Cat. No.:	*B112684*

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For researchers, medicinal chemists, and drug development professionals, the piperazine-substituted pyridine scaffold represents a privileged structure in modern drug discovery. Its remarkable versatility allows for fine-tuning of pharmacological activity across a spectrum of biological targets, including protein kinases, G-protein coupled receptors (GPCRs), and various enzymes implicated in cancer and other diseases. This guide provides an in-depth comparison of the structure-activity relationships (SAR) of these compounds, grounded in experimental data and established protocols, to empower researchers in the rational design of novel therapeutics.

The Piperazine-Pyridine Scaffold: A Versatile Pharmacophore

The combination of a pyridine ring and a piperazine moiety creates a molecular framework with a unique combination of properties. The pyridine ring, a six-membered aromatic heterocycle, can engage in a variety of non-covalent interactions, including hydrogen bonding, π-π stacking, and hydrophobic interactions, with biological targets. The piperazine ring, a six-membered saturated heterocycle with two nitrogen atoms, provides a flexible linker and a basic center that

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can be crucial for solubility and target engagement. The true power of this scaffold lies in the ability to readily modify both the pyridine and piperazine rings, allowing for systematic exploration of the chemical space to optimize potency, selectivity, and pharmacokinetic properties.

Structure-Activity Relationships in Kinase Inhibition

Piperazine-substituted pyridines have emerged as a prominent class of kinase inhibitors, targeting a wide range of kinases implicated in oncology and inflammatory diseases. The general structure often involves the pyridine ring acting as a hinge-binder in the ATP-binding pocket of the kinase, while the substituted piperazine projects into the solvent-exposed region, offering opportunities to enhance potency and selectivity.

Key Structural Modifications and Their Impact on Kinase Inhibition

Systematic modifications of the piperazine-substituted pyridine core have revealed several key SAR trends:

- Substitution on the Pyridine Ring: The nature and position of substituents on the pyridine ring are critical for hinge-binding and overall potency. Electron-withdrawing groups can enhance the hydrogen bonding capability of the pyridine nitrogen with the kinase hinge region.
- Substitution on the Piperazine Ring: The substituent on the distal nitrogen of the piperazine ring (N-4) plays a significant role in modulating potency, selectivity, and physicochemical properties. Bulky aromatic or heteroaromatic groups can form additional interactions in the ribose-binding pocket or solvent-exposed regions of the kinase.
- Linker between Pyridine and Piperazine: The nature of the linkage between the pyridine and piperazine rings can influence the overall conformation of the molecule and its fit within the ATP-binding site.

Comparative Analysis of Piperazine-Substituted Pyridine Kinase Inhibitors

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The following table summarizes the SAR of a series of piperazine-substituted pyridines targeting c-Jun N-terminal kinase 3 (JNK3), a key enzyme in neuronal apoptosis.

Compound	R1	R2	JNK3 IC50 (μM)	p38 IC50 (μM)
1	H	H	0.63	> 20
2	Me	H	0.45	> 20
3	Et	H	0.38	> 20
4	H	Ph	0.12	> 10

Data sourced from a study on 4-(pyrazol-3-yl)-pyridines as novel c-Jun N-terminal kinase inhibitors.[1]

As the data indicates, substitution at the N-1 position of the pyrazole ring (R1) with small alkyl groups leads to a modest increase in potency against JNK3. A more significant enhancement in potency is observed with the introduction of a phenyl group at the C-5 position of the pyrazole (R2), highlighting the importance of exploring substitutions that can occupy adjacent pockets in the kinase active site. The selectivity against p38 kinase remains high across these modifications, demonstrating the potential for designing selective inhibitors based on this scaffold.

Experimental Protocol: In Vitro Kinase Inhibition Assay (Luminescence-Based)

The following protocol describes a common method for determining the in vitro potency of kinase inhibitors.

Materials:

- Kinase of interest (e.g., JNK3)
- Kinase substrate peptide
- ATP

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- Test compounds (piperazine-substituted pyridines)
- Kinase Assay Buffer (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl2, 0.1 mg/mL BSA)
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 96-well plates

Procedure:

- Compound Preparation: Prepare a serial dilution of the test compounds in DMSO. Further dilute the compounds in Kinase Assay Buffer to the desired final concentrations.
- Kinase Reaction:
  - Add 2.5 µL of the diluted test compound or vehicle (DMSO) to the wells of a 96-well plate.
  - Add 2.5 µL of the kinase enzyme solution to each well.
  - Incubate for 10 minutes at room temperature to allow the inhibitor to bind to the kinase.[2]
  - Initiate the kinase reaction by adding 5 µL of a substrate/ATP mixture to each well.[2]
  - Incubate the plate at 30°C for 60 minutes.[2]
- ADP Detection:
  - Following the kinase reaction, add 10 µL of ADP-Glo™ Reagent to each well.
  - Incubate for 40 minutes at room temperature to stop the kinase reaction and deplete the remaining ATP.[2]
  - Add 20 µL of Kinase Detection Reagent to each well.
  - Incubate for 30 minutes at room temperature to convert ADP to ATP and generate a luminescent signal.[2]
- Data Acquisition and Analysis:

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- Measure the luminescence of each well using a plate reader.
- Calculate the percent inhibition for each compound concentration relative to the vehicle control.
- Determine the IC50 value by fitting the dose-response data to a four-parameter logistic equation.

Causality Behind Experimental Choices: The use of a luminescence-based assay, such as the ADP-Glo™ assay, provides a highly sensitive and high-throughput method for measuring kinase activity. The assay quantifies the amount of ADP produced, which is directly proportional to kinase activity. The pre-incubation step of the inhibitor with the kinase allows for the establishment of binding equilibrium before initiating the reaction, leading to more accurate IC50 determination.

Structure-Activity Relationships in GPCR Ligand Design

Arylpiperazines are a well-established privileged scaffold for designing ligands targeting aminergic GPCRs, such as serotonin (5-HT) and dopamine (D) receptors.[3] The piperazine-substituted pyridine motif extends this utility, offering a versatile template for developing novel GPCR modulators.

Key Structural Features for GPCR Binding

The interaction of arylpiperazines with GPCRs is often characterized by a key ionic interaction between the protonated piperazine nitrogen and a conserved aspartate residue in transmembrane helix 3 (TM3) of the receptor.[3] The aromatic portion of the molecule typically occupies a hydrophobic pocket formed by aromatic residues in the transmembrane helices.

Comparative Analysis of Piperazine-Substituted Pyridine GPCR Ligands

The following table presents the binding affinities of a series of arylpiperazine derivatives, including a pyridine-containing analog, for the 5-HT1A receptor.

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Compound	Ar	R	5-HT1A Ki (nM)
5	Phenyl	H	15.2
6	2-Methoxyphenyl	H	1.8
7	2-Pyrimidinyl	H	3.5
8	2-Pyridinyl	H	8.7

This is a representative dataset to illustrate SAR principles.

The data illustrates that the nature of the aryl group directly attached to the piperazine ring significantly influences binding affinity. The introduction of a methoxy group at the ortho position of the phenyl ring (Compound 6) enhances affinity, likely due to favorable interactions within the binding pocket. Replacing the phenyl ring with a pyrimidinyl (Compound 7) or pyridinyl (Compound 8) group maintains potent binding, demonstrating the utility of heteroaromatic rings in this position.

Experimental Protocol: Radioligand Binding Assay

Radioligand binding assays are the gold standard for determining the affinity of a test compound for a specific receptor.[4]

Materials:

- Cell membranes expressing the GPCR of interest (e.g., 5-HT1A receptor)
- Radioligand with high affinity and specificity for the target receptor (e.g., [3H]8-OH-DPAT for 5-HT1A)
- Test compounds (piperazine-substituted pyridines)
- Assay Buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl2, pH 7.4)
- Non-specific binding inhibitor (e.g., 10 µM serotonin for 5-HT1A)
- Glass fiber filters

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- Scintillation cocktail

Procedure:

- Assay Setup:
  - In a 96-well plate, add assay buffer, the test compound at various concentrations, and the radioligand at a fixed concentration (typically at or below its Kd value).
  - To determine non-specific binding, a separate set of wells will contain the radioligand and a high concentration of a non-labeled competing ligand.
  - To determine total binding, a set of wells will contain only the radioligand and assay buffer.
- Incubation:
  - Add the cell membrane preparation to each well to initiate the binding reaction.
  - Incubate the plate at a specific temperature (e.g., 25°C) for a sufficient time to reach equilibrium.
- Filtration:
  - Rapidly filter the contents of each well through glass fiber filters using a cell harvester. This separates the membrane-bound radioligand from the unbound radioligand.
  - Wash the filters with ice-cold assay buffer to remove any non-specifically bound radioligand.
- Detection:
  - Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity using a scintillation counter.
- Data Analysis:
  - Calculate specific binding by subtracting non-specific binding from total binding.

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- Determine the IC50 value of the test compound by plotting the percent specific binding against the logarithm of the test compound concentration.
- Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Causality Behind Experimental Choices: The use of a radiolabeled ligand allows for highly sensitive and direct measurement of binding to the receptor. The filtration step is crucial for rapidly separating bound from free radioligand, which is essential for accurate quantification. The Cheng-Prusoff equation is used to convert the experimentally determined IC50 value to a true equilibrium dissociation constant (Ki), which is independent of the assay conditions.

Application in Anticancer Drug Discovery

The piperazine-substituted pyridine scaffold has also demonstrated significant potential in the development of anticancer agents, exhibiting cytotoxicity against a variety of cancer cell lines.

SAR of Piperazine-Substituted Pyridines as Anticancer Agents

The anticancer activity of these compounds is often attributed to the inhibition of key cellular signaling pathways involved in cell proliferation and survival.

Comparative Analysis of Anticancer Activity

The following table shows the in vitro cytotoxic activity of a series of imidazo[1,2-a]pyridine derivatives bearing a piperazine substituent against several cancer cell lines.

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Compound	R	HepG2 IC50 (μM)	HeLa IC50 (μM)	MDA-MB-231 IC50 (μM)
7e	2-Fluorophenyl	9.8	>10	>10
7h	2-(Trifluoromethyl)phenyl	2.0	5.8	6.9
7i	3-Fluorophenyl	>10	3.5	>10
Paclitaxel	-	0.56	2.8	1.9

Data sourced from a study on piperazine-linked imidazo[1,2-a]pyridine derivatives as potent anticancer agents.[5]

The results indicate that the substitution on the phenyl ring attached to the piperazine moiety has a profound impact on the cytotoxic activity and the cancer cell line selectivity. For instance, compound 7h, with a 2-(trifluoromethyl)phenyl group, shows broad-spectrum activity, while compound 7i, with a 3-fluorophenyl group, is most potent against the HeLa cell line. These findings underscore the importance of fine-tuning the electronic and steric properties of the substituents to achieve desired anticancer profiles.

Experimental Protocol: MTT Assay for Cytotoxicity

The MTT assay is a colorimetric assay used to assess cell metabolic activity, which is an indicator of cell viability.[6]

Materials:

- Cancer cell lines (e.g., HepG2, HeLa, MDA-MB-231)
- Cell culture medium and supplements
- Test compounds (piperazine-substituted pyridines)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)

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- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- 96-well plates

Procedure:

- Cell Seeding: Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the test compounds and a vehicle control (e.g., DMSO).
- Incubation: Incubate the plate for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified incubator with 5% CO2.
- MTT Addition: After the incubation period, add 10 µL of MTT solution to each well and incubate for another 2-4 hours.[7] During this time, metabolically active cells will reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization: Add 100 µL of the solubilization solution to each well to dissolve the formazan crystals.[7]
- Absorbance Measurement: Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- Data Analysis:
  - Calculate the percentage of cell viability for each treatment group compared to the vehicle control.
  - Determine the IC50 value, the concentration of the compound that causes 50% inhibition of cell growth.

Causality Behind Experimental Choices: The MTT assay is a widely used and reliable method for assessing cytotoxicity. It is based on the principle that only viable cells with active mitochondria can reduce MTT to formazan. The intensity of the purple color is directly

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proportional to the number of viable cells, providing a quantitative measure of the cytotoxic effect of the test compounds.

Synthetic Strategies: The Buchwald-Hartwig Amination

A cornerstone in the synthesis of piperazine-substituted pyridines is the Buchwald-Hartwig amination, a palladium-catalyzed cross-coupling reaction that forms a carbon-nitrogen bond between an aryl halide (the pyridine derivative) and an amine (the piperazine derivative).[8] This reaction is highly valued for its broad substrate scope and functional group tolerance.

Experimental Protocol: Buchwald-Hartwig Amination

Materials:

- Aryl halide (e.g., 2-chloropyridine derivative)
- Piperazine derivative (e.g., N-Boc-piperazine)
- Palladium catalyst (e.g., Pd2(dba)3)
- Phosphine ligand (e.g., Xantphos)
- Base (e.g., Cs2CO3 or NaOtBu)
- Anhydrous solvent (e.g., toluene or dioxane)
- Schlenk tube or other reaction vessel suitable for inert atmosphere

Procedure:

- Reaction Setup:
  - To an oven-dried Schlenk tube, add the aryl halide, the piperazine derivative, the base, the palladium catalyst, and the phosphine ligand under an inert atmosphere (e.g., argon or nitrogen).
  - Seal the tube with a septum and evacuate and backfill with the inert gas three times.[9]

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- Reaction:
  - Add the anhydrous solvent via syringe.
  - Heat the reaction mixture to the desired temperature (typically 80-110°C) and stir for the required time, monitoring the reaction progress by TLC or LC-MS.[9]
- Workup and Purification:
  - Upon completion, cool the reaction to room temperature.
  - Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.[9]
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by flash column chromatography on silica gel.

Causality Behind Experimental Choices: The choice of catalyst, ligand, base, and solvent is crucial for the success of the Buchwald-Hartwig amination. Sterically hindered and electron-rich phosphine ligands are often necessary to facilitate the catalytic cycle, particularly with less reactive aryl chlorides. The use of an inert atmosphere is essential to prevent the degradation of the catalyst and reagents.

Visualizing the Concepts

To further illustrate the concepts discussed, the following diagrams created using Graphviz (DOT language) are provided.

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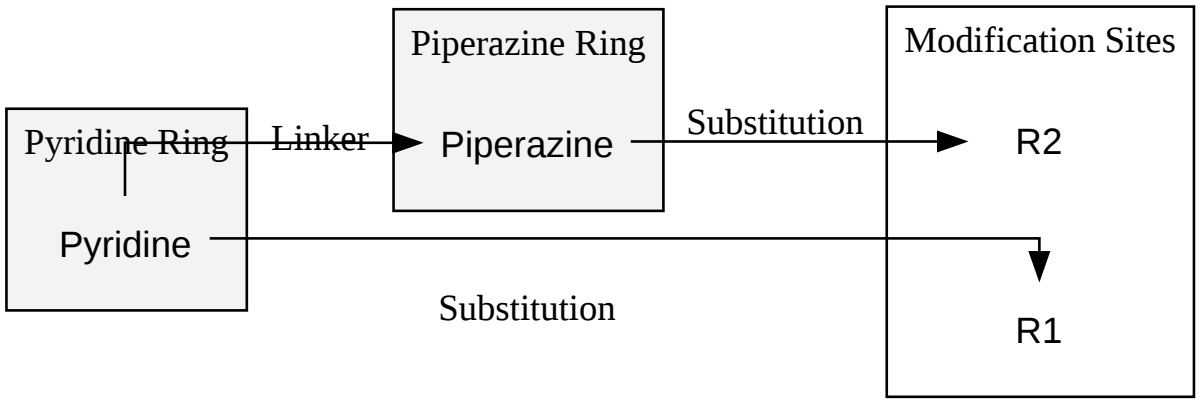

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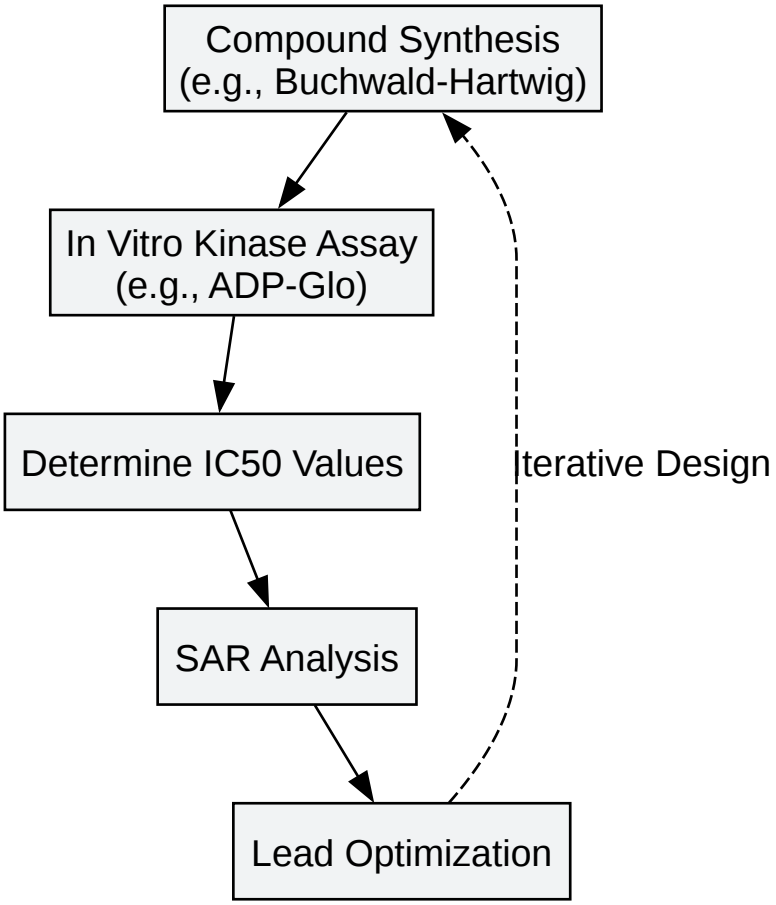
Caption: General structure of piperazine-substituted pyridines.



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Caption: Experimental workflow for kinase inhibitor development.

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Conclusion and Future Directions

The piperazine-substituted pyridine scaffold continues to be a highly fruitful area of research in drug discovery. The ability to systematically modify this core structure provides a powerful platform for developing potent and selective modulators of a wide range of biological targets. Future research in this area will likely focus on the development of novel synthetic methodologies to access more diverse chemical space, the use of computational modeling to guide the rational design of new compounds, and the exploration of this scaffold for novel biological targets. This guide provides a solid foundation for researchers to build upon in their quest to develop the next generation of therapeutics based on this remarkable pharmacophore.

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